

analytical methods for the characterization of 2-Amino-4-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Amino-4-methylbenzonitrile

Cat. No.: B1273660

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An in-depth guide to the analytical techniques for the characterization of **2-Amino-4-methylbenzonitrile**, providing detailed application notes and protocols for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2-Amino-4-methylbenzonitrile is a substituted aromatic nitrile with the molecular formula $C_8H_8N_2$ and a molecular weight of 132.16 g/mol .^{[1][2]} It typically appears as a light yellow to orange powder or crystalline solid.

Property	Value	Reference
Molecular Formula	$C_8H_8N_2$	^[2]
Molecular Weight	132.16 g/mol	^{[1][2]}
CAS Number	26830-96-6	^{[1][2]}
Melting Point	92-95 °C	^[1]
Appearance	Light yellow to Yellow to Orange powder to crystal	

High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for assessing the purity and quantifying **2-Amino-4-methylbenzonitrile**. A reversed-phase method is generally suitable for this compound.

Application Note

Reversed-phase HPLC with a C18 column provides excellent separation of **2-Amino-4-methylbenzonitrile** from its potential impurities. The addition of a small amount of acid, such as formic or trifluoroacetic acid, to the mobile phase can improve peak shape and resolution. UV detection is suitable for this compound due to the presence of the aromatic ring.

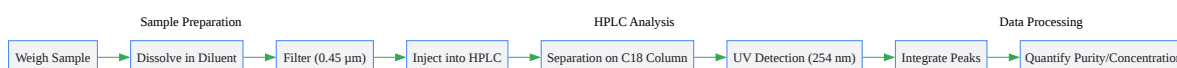
Experimental Protocol

- Instrumentation: A standard HPLC system equipped with a UV detector, autosampler, and column oven.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Solvent A: Water with 0.1% Formic Acid
 - Solvent B: Acetonitrile with 0.1% Formic Acid
- Gradient Program:

Time (min)	% Solvent A	% Solvent B
0	90	10
20	10	90
25	10	90
26	90	10
30	90	10

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C

- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L
- Sample Preparation: Accurately weigh approximately 10 mg of **2-Amino-4-methylbenzonitrile** and dissolve it in a suitable solvent, such as a mixture of acetonitrile and water, to a final concentration of 1 mg/mL. Filter the sample through a 0.45 μ m syringe filter before injection.



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HPLC Analysis Workflow

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification of volatile and semi-volatile impurities. Due to the polar amino group, derivatization may be necessary to improve the volatility and thermal stability of **2-Amino-4-methylbenzonitrile** for GC analysis.

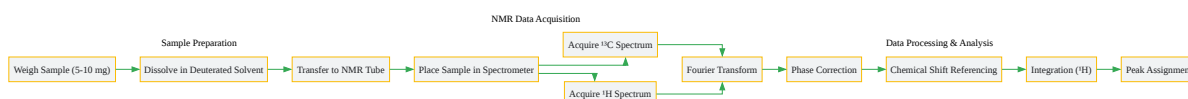
Application Note

For GC-MS analysis, derivatization of the primary amino group with a silylating agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) can improve chromatographic performance. The resulting trimethylsilyl derivative is more volatile and less polar. Electron ionization (EI) will produce a characteristic fragmentation pattern that can be used for structural confirmation and impurity identification.

Experimental Protocol

- Instrumentation: A GC system coupled to a mass spectrometer.

- Derivatization (if necessary):
 - To 1 mg of the sample, add 100 μ L of a silylating agent (e.g., BSTFA with 1% TMCS).
 - Add 100 μ L of a suitable solvent (e.g., acetonitrile).
 - Heat the mixture at 70 °C for 30 minutes.
- GC Conditions:
 - Column: HP-5MS (or equivalent) fused silica capillary column (30 m x 0.25 mm i.d., 0.25 μ m film thickness).
 - Inlet Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp to 280 °C at 10 °C/min.
 - Hold at 280 °C for 10 minutes.
- MS Conditions:
 - Ion Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-450



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References

- 1. 2-Amino-4-methylbenzonitrile 97 26830-96-6 [sigmaaldrich.com]
- 2. 2-Amino-4-methylbenzonitrile | C₈H₈N₂ | CID 2801276 - PubChem [pubchem.ncbi.nlm.nih.gov]
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